

"2-(Difluoroacetyl)cyclohexanone" CAS number and identifiers

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Compound of Interest

Compound Name: 2-(Difluoroacetyl)cyclohexanone

CAS No.: 149894-28-0

Cat. No.: B114799

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Technical Monograph: 2-(Difluoroacetyl)cyclohexanone

Synthesis, Characterization, and Application in Fluorinated Heterocycles

Executive Summary & Strategic Value

2-(Difluoroacetyl)cyclohexanone (IUPAC: 2-(2,2-difluoroacetyl)cyclohexan-1-one) is a critical

-diketone intermediate used primarily in the synthesis of difluoromethyl-substituted heterocycles. In modern drug discovery, the difluoromethyl group (

) is a prized bioisostere for hydroxyl (

) and thiol (

) groups, acting as a lipophilic hydrogen bond donor that modulates

and metabolic stability without the steric bulk of a trifluoromethyl group.

Unlike its trifluoromethyl analog (2-(trifluoroacetyl)cyclohexanone, CAS 360-53-2), the difluoro-variant is rarely available as a catalog commodity due to lower stability and higher cost of precursors. Consequently, it is almost exclusively synthesized de novo in medicinal chemistry campaigns. This guide provides the definitive protocol for its generation, validation, and downstream application.

Chemical Identity & Physicochemical Profile

Property	Specification
Compound Name	2-(2,2-Difluoroacetyl)cyclohexan-1-one
Common Identifier	2-(Difluoroacetyl)cyclohexanone
CAS Number	Not widely assigned (Synthesized in situ); Analog: 360-53-2 ()
Molecular Formula	
Molecular Weight	176.16 g/mol
Key Precursors	Cyclohexanone (CAS 108-94-1), Ethyl Difluoroacetate (CAS 454-31-9)
Physical State	Colorless to pale yellow oil (at RT)
Stability	Hygroscopic; prone to hydrolysis. Store under at -20°C.

Structural Dynamics: Tautomerism

The compound exists in a dynamic equilibrium between the keto and enol forms. In non-polar solvents (e.g.,

), the enol form is predominant, stabilized by an intramolecular hydrogen bond between the enolic proton and the difluoroacetyl carbonyl oxygen. This structural feature is critical for its reactivity with nucleophiles (e.g., hydrazines).

Synthesis Protocol: Claisen Condensation

Objective: Regioselective C-acylation of cyclohexanone using ethyl difluoroacetate.

Reagents & Materials

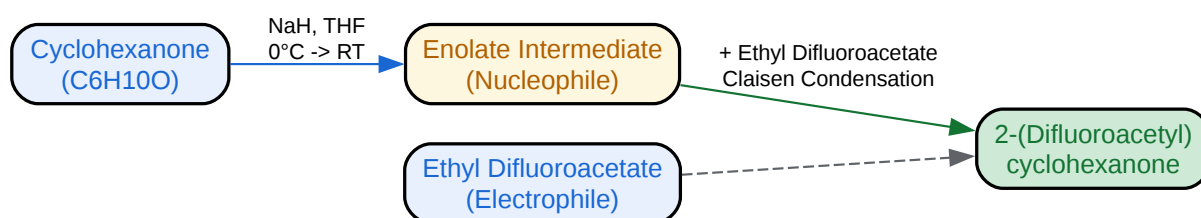
- Substrate: Cyclohexanone (1.0 eq)
- Acylating Agent: Ethyl difluoroacetate (1.1 eq)
- Base: Sodium Hydride (NaH, 60% dispersion in mineral oil) (1.2 eq) or Lithium Hexamethyldisilazide (LiHMDS) for kinetic control.
- Solvent: Anhydrous THF (Tetrahydrofuran) or MTBE.
- Quench: 1M
or saturated
.

Step-by-Step Methodology

- Preparation of Base:
 - Wash NaH (1.2 eq) with dry hexane to remove mineral oil (optional but recommended for cleaner NMR). Suspend in anhydrous THF at 0°C under Argon.
- Enolate Formation:
 - Add Cyclohexanone (1.0 eq) dropwise to the NaH suspension over 30 minutes.
 - Observation: Evolution of
gas.
 - Stir at 0°C for 1 hour, then warm to Room Temperature (RT) for 30 minutes to ensure complete deprotonation.
- Acylation (The Critical Step):
 - Cool the enolate solution back to 0°C.

- Add Ethyl Difluoroacetate (1.1 eq) dropwise. Note: Rapid addition can lead to exotherms and polymerization.
- Allow the reaction to warm to RT and stir for 12–16 hours.
- Workup & Isolation:
 - Cool reaction mixture to 0°C.
 - Carefully quench with 1M
until pH ~4-5. Caution: Do not make too acidic (pH < 2) to avoid decarboxylation or retro-Claisen.
 - Extract with
or EtOAc (
).
 - Wash combined organics with brine, dry over
, and concentrate in vacuo.
- Purification:
 - The crude oil is often pure enough for the next step. If necessary, purify via flash chromatography (Silica gel, Hexanes/EtOAc gradient). Note: The compound may streak on silica due to keto-enol tautomerism.

Reaction Pathway Visualization



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Figure 1: Claisen condensation pathway for the synthesis of **2-(Difluoroacetyl)cyclohexanone**.

Characterization & Validation

Since the CAS is not standard, structural validation is mandatory.

- NMR (376 MHz, $CDCl_3$):
 - Look for a characteristic signal around δ 125–127 ppm.
 - If the enol form dominates, this signal may appear as a doublet ($J = 16$ Hz).
- NMR (400 MHz, $CDCl_3$):
 - Enolic Proton: Broad singlet at δ 13.5–15.0 ppm (disappears with shake).
 - Proton: Triplet of triplets ($J = 16, 7$ Hz) typically around δ 5.8–6.2 ppm.
- Mass Spectrometry (ESI/GC-MS):
 - Parent ion m/z 224.
 - Fragmentation often shows loss of CF_2 (42 Da) and C_2H_2 (26 Da).

(
) or
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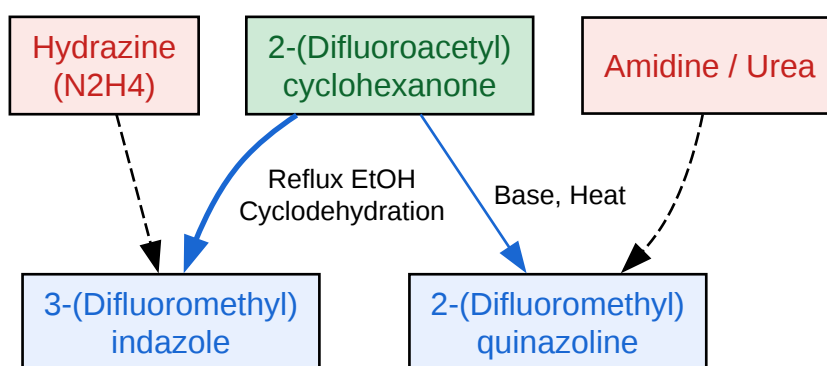
Applications: Fluorinated Heterocycle Synthesis

The primary utility of **2-(difluoroacetyl)cyclohexanone** is as a precursor for 3-(difluoromethyl)-4,5,6,7-tetrahydro-1H-indazoles (via hydrazine) or 2-(difluoromethyl)-5,6,7,8-tetrahydroquinazolines (via amidines).

Protocol: Synthesis of 3-(Difluoromethyl)indazole Derivative

- Dissolve **2-(difluoroacetyl)cyclohexanone** (1.0 eq) in Ethanol.
- Add Hydrazine Hydrate (1.2 eq).
- Reflux for 2–4 hours.
- Concentrate and recrystallize to obtain the pyrazole.

Heterocycle Formation Workflow



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Figure 2: Divergent synthesis of fluorinated bioisosteres from the core scaffold.

Safety & Handling

- **Fluorinated Esters:** Ethyl difluoroacetate is volatile and can cause severe eye irritation. Handle in a fume hood.
- **Sodium Hydride:** Pyrophoric. Reacts violently with water. quench all reaction vessels and tools with isopropanol before water disposal.
- **HF Generation:** While the C-F bond is stable, harsh acidic conditions at high temperatures could theoretically release trace HF. Use plasticware for long-term storage if possible, though glass is generally acceptable for this specific ketone.

References

- **Bioisosterism of Fluorine:** Meanwell, N. A. (2018). Fluorine and Fluorinated Motifs in the Design and Application of Bioisosteres for Drug Design. Journal of Medicinal Chemistry. [Link](#)
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- **Synthesis of Fluorinated Heterocycles:** Eswaran, S., et al. (2010). Heterocyclic compounds with difluoromethyl groups: Synthesis and applications. Current Organic Chemistry. [Link](#)
- **Precursor Data (Ethyl Difluoroacetate):** PubChem Compound Summary for CID 9866, Ethyl difluoroacetate. [Link](#)
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